

Application Notes and Protocols for Angulatin K

Isolation, Purification, and Biological Investigation

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Compound of Interest

Compound Name: *Angulatin K*

Cat. No.: *B12376975*

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Introduction

Angulatin K is a naturally occurring sesquiterpene polyol ester derived from the root bark of *Celastrus angulatus*.^[1] Sesquiterpenoids from this plant family, the Celastraceae, are known for a range of biological activities, including insecticidal, antitumor, and anti-inflammatory properties. These compounds, characterized by a β -dihydroagarofuran skeleton, represent a class of molecules with significant potential for drug discovery and development. This document provides a detailed protocol for the isolation and purification of **Angulatin K** and summarizes its known and potential biological activities to guide further research.

Data Presentation

Table 1: Chromatographic Purification Parameters for **Angulatin K** and Related Compounds

Chromatographic Step	Stationary Phase	Mobile Phase/Eluent	Elution Profile	Fraction Collection
Initial Fractionation	Macroporous Adsorption Resin (e.g., D101)	Stepwise gradient of Ethanol in Water (e.g., 20-95%)	Stepwise gradient	Eluates collected based on ethanol concentration
Column Chromatography 1	Silica Gel (200-300 mesh)	Gradient of Ethyl Acetate in Petroleum Ether	Gradient elution	Fractions collected based on TLC analysis
Column Chromatography 2	Sephadex LH-20	Methanol or Chloroform/Methanol mixture	Isocratic elution	Fractions collected based on volume and/or UV detection
Preparative HPLC	Reversed-Phase C18	Gradient of Acetonitrile in Water	Gradient elution	Peak fractions collected based on UV detection

Table 2: Biological Activity of Sesquiterpenoid Polyol Esters from *Celastrus angulatus*

Compound	Biological Activity	Assay	Quantitative Data (IC ₅₀ /KD ₅₀)	Reference
Angulatin K	Not explicitly stated in available literature.	-	-	-
Related Sesquiterpenoids	Insecticidal	Leaf disc method against <i>Mythimna separata</i>	KD ₅₀ values range from ~50 to >1000 µg/g	[2]
Withangulatin A	Anti-inflammatory	Inhibition of COX-2 expression in T-lymphocytes	-	
Celangulin IV & V	Neurotoxic (Insecticidal)	Inhibition of Na ⁺ /K ⁺ -ATPase activity	Concentration-dependent inhibition	

Experimental Protocols

Protocol 1: Isolation and Purification of Angulatin K

This protocol is a composite method based on established procedures for the isolation of sesquiterpenoid polyol esters from *Celastrus angulatus*.

1. Plant Material and Extraction:

- Air-dry the root bark of *Celastrus angulatus* at room temperature and pulverize into a coarse powder.
- Macerate the powdered root bark (1 kg) with 95% ethanol (5 L) at room temperature for 24 hours. Repeat the extraction process three times.

- Combine the ethanol extracts and concentrate under reduced pressure using a rotary evaporator to obtain a crude extract.

2. Solvent Partitioning:

- Suspend the crude extract in water (1 L) and perform successive liquid-liquid partitioning with petroleum ether, ethyl acetate, and n-butanol (3 x 1 L each).
- Concentrate each fraction under reduced pressure. The sesquiterpenoid polyol esters, including **Angulatin K**, are typically enriched in the ethyl acetate fraction.

3. Macroporous Resin Column Chromatography:

- Dissolve the dried ethyl acetate fraction in a minimal amount of methanol.
- Load the solution onto a D101 macroporous adsorption resin column.
- Elute the column with a stepwise gradient of ethanol in water (e.g., 20%, 40%, 60%, 80%, and 95% ethanol).
- Collect fractions and monitor by Thin Layer Chromatography (TLC) using a petroleum ether/ethyl acetate mobile phase and visualize with vanillin-sulfuric acid reagent.

4. Silica Gel Column Chromatography:

- Combine fractions enriched with **Angulatin K** (based on TLC comparison with a reference standard if available, or by tracking characteristic spots).
- Subject the combined fractions to silica gel column chromatography (200-300 mesh).
- Elute with a gradient of increasing polarity, starting with petroleum ether and gradually increasing the proportion of ethyl acetate.
- Collect fractions and analyze by TLC to pool those containing the compound of interest.

5. Gel Permeation Chromatography:

- Further purify the pooled fractions on a Sephadex LH-20 column using methanol as the mobile phase to remove pigments and other impurities.

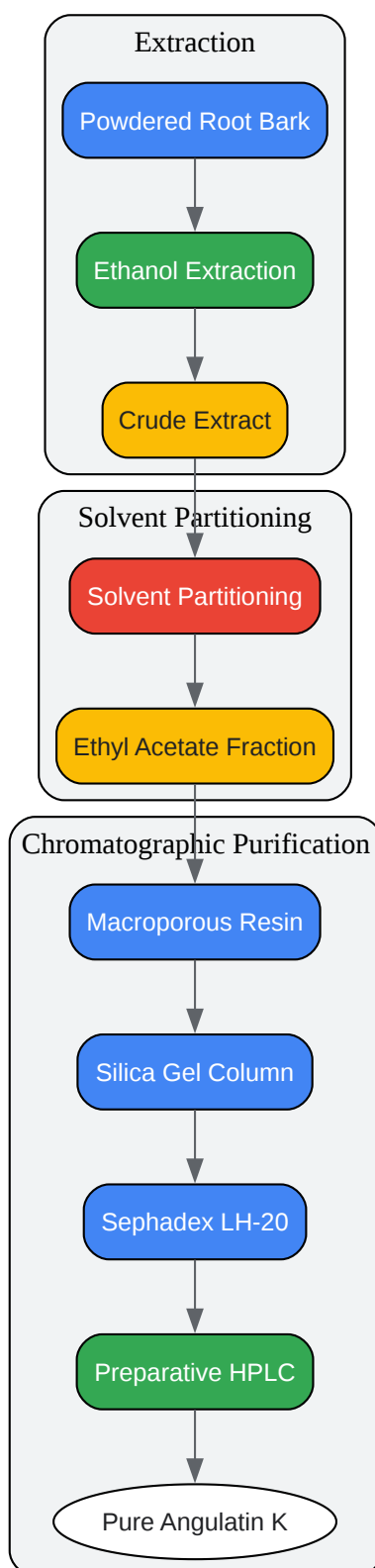
6. Preparative High-Performance Liquid Chromatography (HPLC):

- Perform the final purification step using a preparative reversed-phase C18 HPLC column.
- Elute with a gradient of acetonitrile in water.
- Monitor the elution profile with a UV detector and collect the peak corresponding to **Angulatin K**.
- Lyophilize the purified fraction to obtain pure **Angulatin K**.

7. Structure Elucidation and Purity Assessment:

- Confirm the structure of the isolated compound using spectroscopic methods (^1H -NMR, ^{13}C -NMR, MS, IR).
- Assess the purity of the final product using analytical HPLC.

Mandatory Visualizations



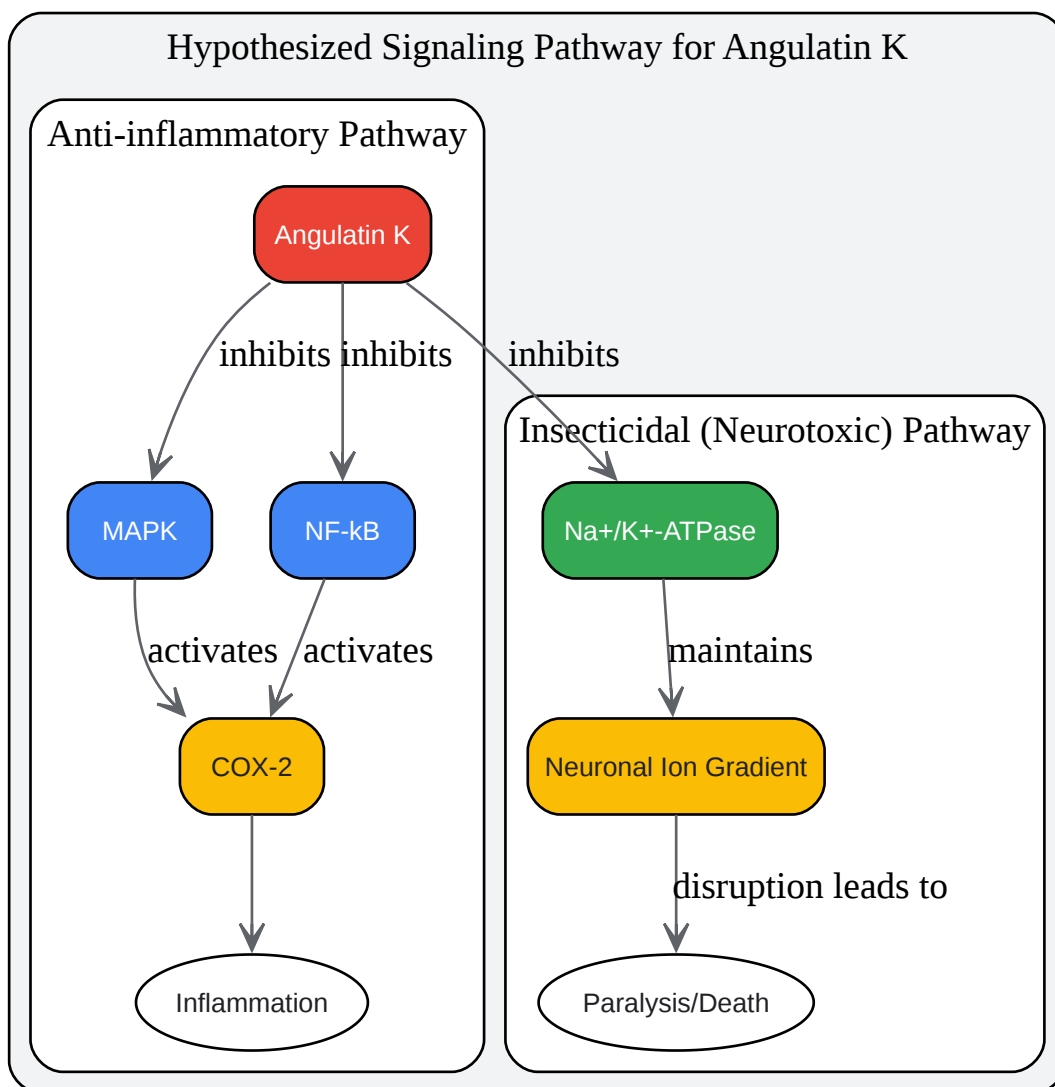
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Caption: Workflow for the Isolation and Purification of **Angulatin K**.

Hypothesized Signaling Pathway of Angulatin K's Biological Activity

Based on the known activities of structurally similar sesquiterpenoids from the Celastraceae family, a potential mechanism of action for **Angulatin K** can be hypothesized. It is important to note that the following pathways require experimental validation for **Angulatin K** specifically.

- **Anti-inflammatory Activity:** Similar to Withangulatin A, **Angulatin K** may exert anti-inflammatory effects by inhibiting the expression of cyclooxygenase-2 (COX-2). This could be mediated through the suppression of key inflammatory signaling pathways such as the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF-κB) pathways.
- **Insecticidal/Neurotoxic Activity:** The insecticidal properties of related compounds like Celangulin IV and V have been linked to the inhibition of Na⁺/K⁺-ATPase. **Angulatin K** might share this mechanism, leading to disruption of ion gradients in neuronal cells of insects, resulting in paralysis and death.



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